

Florylpicoxamid: A Technical Guide to its Function as a Qil Fungicide

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Compound of Interest

Compound Name: *Florylpicoxamid*

Cat. No.: *B6595160*

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Introduction

Florylpicoxamid is a broad-spectrum picolinamide fungicide that represents a significant advancement in the control of a wide array of plant pathogenic fungi, particularly within the Ascomycota and Basidiomycota phyla.[1][2][3] As a Quinone inside Inhibitor (Qil), it targets the mitochondrial respiration of fungal cells, a mode of action that provides a valuable tool for fungicide resistance management.[4][5] This technical guide provides an in-depth overview of **florylpicoxamid**'s mechanism of action, supported by quantitative data, detailed experimental protocols, and visualizations of the key pathways and processes involved.

Mechanism of Action: Targeting the Cytochrome bc1 Complex

Florylpicoxamid's fungicidal activity stems from its ability to disrupt the mitochondrial electron transport chain (ETC) at Complex III, also known as the cytochrome bc1 complex.[4][6] Specifically, it binds to the "Qi" (Quinone inside) site of cytochrome b, one of the key subunits of Complex III.[1][5][6] This binding event blocks the transfer of electrons from ubiquinol to cytochrome c1, which is a critical step in the Q-cycle. The inhibition of the ETC disrupts the production of adenosine triphosphate (ATP), the primary energy currency of the cell, ultimately leading to fungal cell death.[7]

A key advantage of **florylpicoxamid**'s mode of action is its lack of cross-resistance with other major fungicide groups, such as strobilurins (QoI fungicides) and azoles (demethylation inhibitors).[1] This is because it targets a different binding site within the cytochrome bc1 complex than QoI fungicides, which bind to the "Qo" (Quinone outside) site.[8][9]

Caption: Inhibition of the mitochondrial electron transport chain by **florylpicoxamid**.

Quantitative Efficacy Data

The in vitro and in planta efficacy of **florylpicoxamid** has been demonstrated against a wide range of fungal pathogens. The following tables summarize key quantitative data from various studies.

Table 1: In Vitro Efficacy of **Florylpicoxamid** Against Various Fungal Pathogens

Fungal Species	Disease	Mean EC50 (µg/mL)
Zymoseptoria tritici	Wheat Leaf Blotch	0.0046 (for 80% growth inhibition)[1][2]
Colletotrichum gloeosporioides	Walnut Anthracnose	0.069 ± 0.035[10]
Colletotrichum scovillei	Chili Anthracnose	0.2328 ± 0.0876[11]
Colletotrichum truncatum	Soybean Anthracnose	0.1540 ± 0.1642[12]
Botrytis cinerea	Gray Mold	0.04 ± 0.017[13]

Table 2: In Planta Efficacy of **Florylpicoxamid**

Crop	Pathogen	Application Type	Application Rate	Disease Control (%)
Wheat	Zymoseptoria tritici	Preventative	0.03 mg/L	80[1][2]
Tomato	Botrytis cinerea	Protective & Curative	90, 112.5, 135 g a.i./ha	More effective than boscalid (300 g a.i./ha) [13]

Experimental Protocols

In Vitro Fungal Growth Inhibition Assay (EC50 Determination)

This protocol is a generalized procedure for determining the 50% effective concentration (EC50) of **florylpicoxamid** against mycelial growth of a target fungus.

1. Media Preparation:

- Prepare a suitable agar medium (e.g., Potato Dextrose Agar - PDA) and autoclave.
- Cool the medium to approximately 50-55°C in a water bath.

2. Fungicide Stock Solution and Dilutions:

- Prepare a stock solution of **florylpicoxamid** in a suitable solvent (e.g., acetone).
- Perform serial dilutions of the stock solution to obtain a range of desired test concentrations.

3. Amended Media Preparation:

- Add the appropriate volume of each fungicide dilution to the molten agar to achieve the final test concentrations. An equivalent amount of solvent is added to the control plates.
- Pour the amended and control media into sterile Petri dishes.

4. Inoculation:

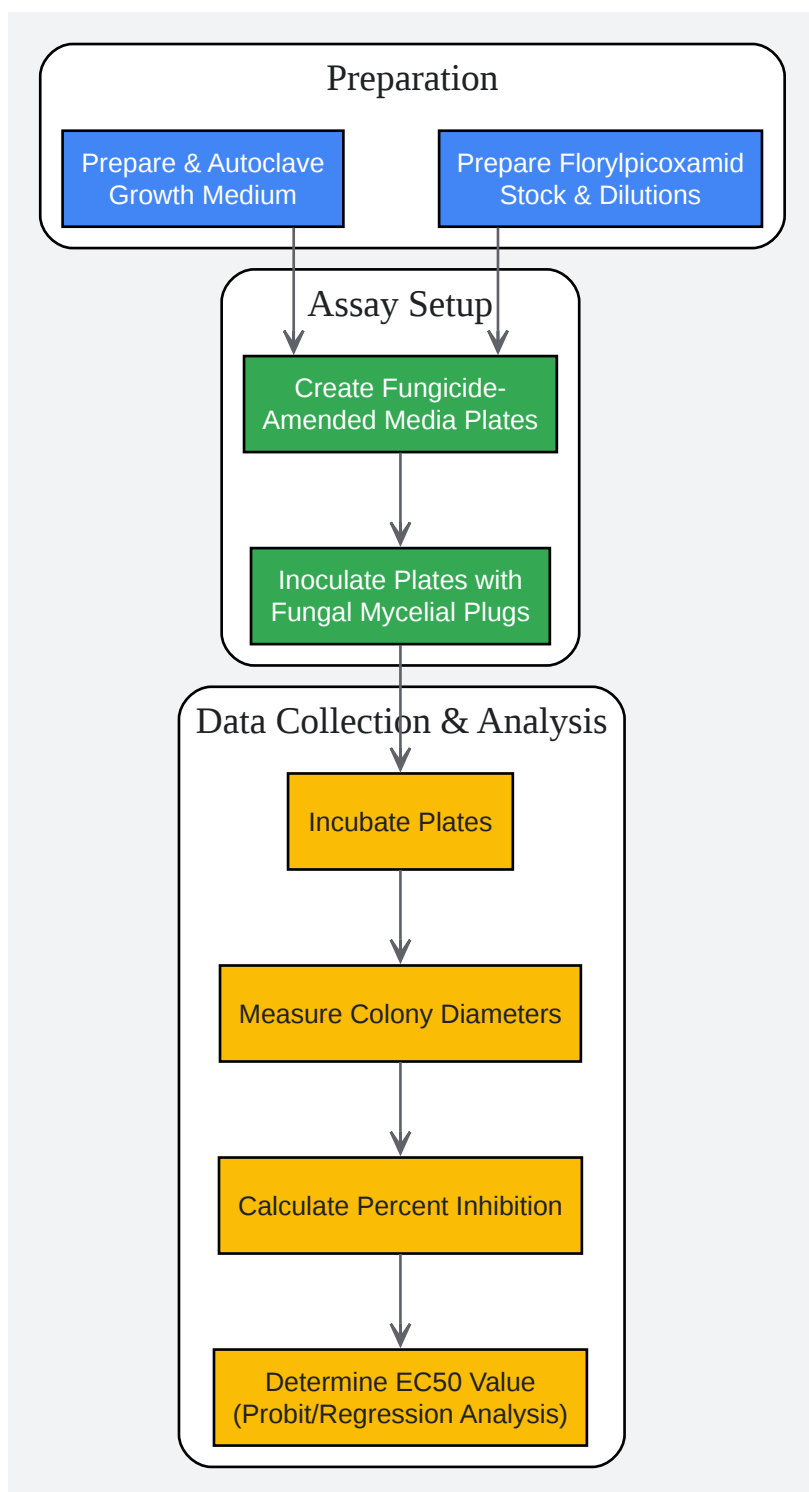
- From an actively growing culture of the target fungus, take mycelial plugs (typically 5 mm in diameter) from the colony margin.
- Place one mycelial plug in the center of each amended and control plate.

5. Incubation:

- Incubate the plates at the optimal growth temperature for the target fungus in the dark.

6. Data Collection and Analysis:

- After a defined incubation period (when the colony in the control plate has reached a significant diameter), measure the colony diameter of each plate in two perpendicular directions.
- Calculate the percentage of mycelial growth inhibition for each concentration relative to the control.
- The EC50 value is determined by probit analysis or by regressing the percentage of inhibition against the logarithm of the fungicide concentration.[\[14\]](#)[\[15\]](#)



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Caption: Workflow for in vitro EC50 determination.

In Planta Preventative and Curative Assays

These assays are conducted in a greenhouse setting to evaluate the efficacy of **florylpicoxamid** in preventing fungal infection and in curing existing infections.

1. Plant Propagation:

- Grow susceptible host plants from seed in pots containing a sterile potting mix under controlled greenhouse conditions.

2. Fungicide Application:

- Preventative Assay: Apply **florylpicoxamid** at various concentrations to the plants before they are inoculated with the fungal pathogen.
- Curative Assay: Inoculate the plants with the fungal pathogen and then apply **florylpicoxamid** at various concentrations at different time intervals after inoculation.
- A control group of plants is treated with a blank formulation (without the active ingredient).

3. Inoculation:

- Prepare a spore suspension of the target pathogen in sterile water with a surfactant.
- Spray the spore suspension evenly onto the leaves of the plants until runoff.

4. Incubation:

- Place the plants in a high-humidity environment at a temperature optimal for disease development for a specified period.

5. Disease Assessment:

- After the incubation period, assess the disease severity on the leaves of each plant. This can be done by visually estimating the percentage of leaf area covered by lesions or by using a disease rating scale.
- Calculate the percentage of disease control for each treatment compared to the untreated control.

Fungicide Resistance and Management

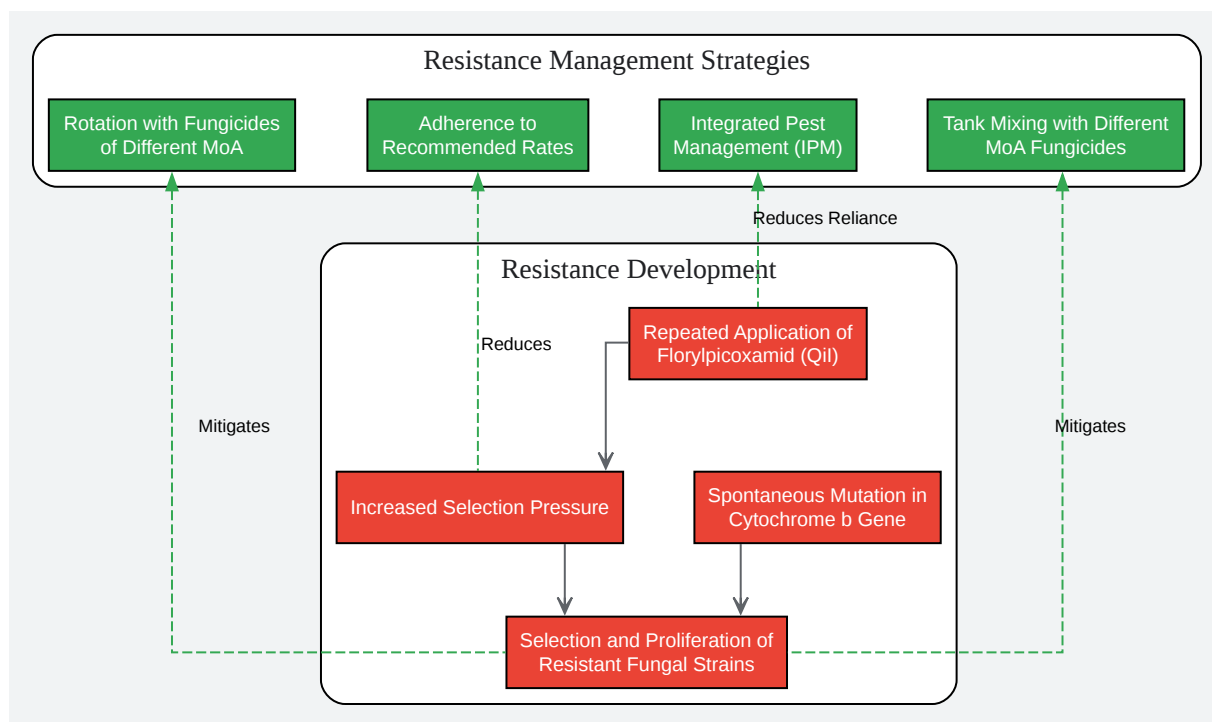
The repeated use of fungicides with the same mode of action can lead to the selection of resistant fungal strains. For Qil fungicides like **florylpicoxamid**, resistance can arise from point mutations in the cytochrome b gene (cytb), which alters the fungicide's binding site.^{[10][16]}

Studies have identified specific amino acid substitutions in the cytochrome b protein that confer resistance to **florylpicoxamid** in some fungal species. For example, mutations at positions A37V and S207L have been linked to resistance in *Colletotrichum* species.^{[10][11][16]}

Molecular docking studies have shown that these mutations can reduce the binding affinity of **florylpicoxamid** to the cytochrome b protein.^[10]

To mitigate the risk of resistance development, it is crucial to implement a robust resistance management strategy. This includes:

- **Rotation and Tank Mixing:** Alternating or mixing **florylpicoxamid** with fungicides that have different modes of action.
- **Adherence to Label Rates:** Using the recommended application rates to ensure effective disease control and minimize the selection pressure for resistant individuals.
- **Integrated Pest Management (IPM):** Incorporating non-chemical control methods such as resistant crop varieties, cultural practices, and biological control agents.



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References

- 1. researchgate.net [researchgate.net]
- 2. frac.info [frac.info]
- 3. researchgate.net [researchgate.net]
- 4. Resistance risk and resistance-related point mutations in cytochrome b of florylpicoxamid in Colletotrichum scovillei - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. plantpathology.mgcafe.uky.edu [plantpathology.mgcafe.uky.edu]
- 8. afren.com.au [afren.com.au]
- 9. Guidelines for accurate EC50/IC50 estimation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. zemdirbyste-agriculture.lt [zemdirbyste-agriculture.lt]
- 12. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 13. researchgate.net [researchgate.net]
- 14. Frontiers | Fungicide sensitivity levels in the Lithuanian Zymoseptoria tritici population in 2021 [frontiersin.org]
- 15. The evolution of fungicide resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
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